

# Application Notes and Protocols for Xmu-MP-1 in In Vitro Assays

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## Compound of Interest

Compound Name: Xmu-MP-1

Cat. No.: B611857

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## Introduction

**Xmu-MP-1** is a potent and selective, reversible inhibitor of the Mammalian sterile 20-like kinases 1 and 2 (MST1/2), which are core components of the Hippo signaling pathway.<sup>[1][2][3][4]</sup> By inhibiting MST1/2, **Xmu-MP-1** blocks the phosphorylation cascade that leads to the inactivation of the downstream effector Yes-associated protein (YAP), promoting its nuclear translocation and activity.<sup>[1][2][3][4]</sup> This mechanism makes **Xmu-MP-1** a valuable tool for studying tissue regeneration, cell proliferation, and apoptosis in various in vitro models. These application notes provide recommended concentrations, detailed experimental protocols, and visualizations to guide the effective use of **Xmu-MP-1** in your research.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Xmu-MP-1** in in vitro applications, including its inhibitory concentrations and effective concentrations in various cell-based assays.

Parameter	Value	Cell Line/System	Notes	Reference
IC50 (MST1)	71.1 ± 12.9 nM	Cell-free kinase assay	[2][5]	[1][2][3][4][6]
IC50 (MST2)	38.1 ± 6.9 nM	Cell-free kinase assay	[2][5]	
Effective Concentration Range	0.1 - 10 µM	HepG2 (human liver carcinoma)	Dose-dependent reduction in phosphorylation of MOB1, LATS1/2, and YAP.	
1 - 5 µM	Neonatal rat cardiomyocytes (NRCM)	Attenuated hypertrophy and reduced apoptosis. The maximum effect was observed at 3 µM.	[7]	
0.3 - 2.5 µM	Namalwa (human B-cell lymphoma)	Concentration-dependent inhibition of cell growth and induction of apoptosis.	[4]	
1 - 3 µM	INS-1 (rat insulinoma)	Increased cell survival in the presence of STZ-induced damage.	[8]	
10 µM	HEK293 (human embryonic kidney)	Reduction in H2O2-induced phosphorylation of MOB1.	[9]	

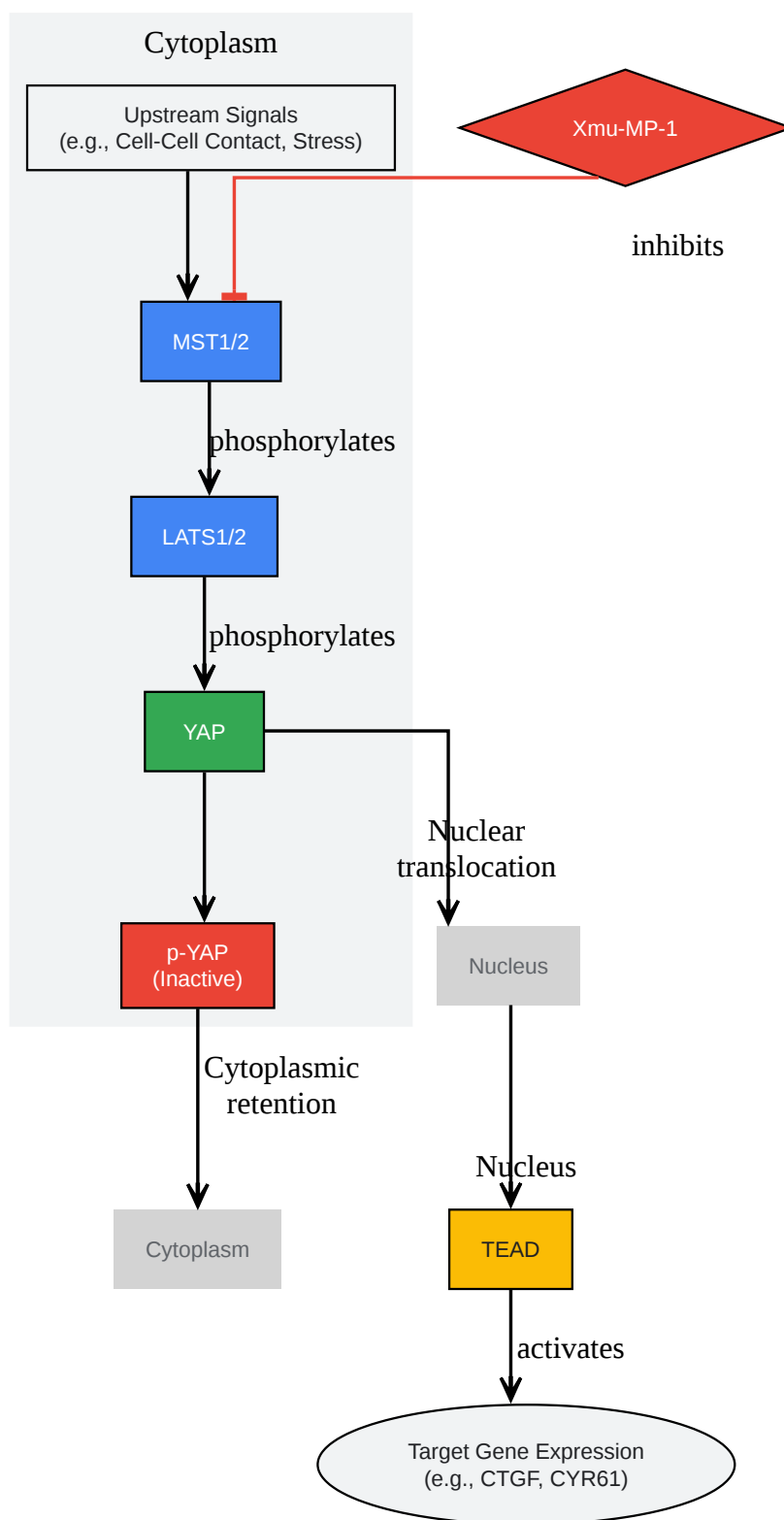
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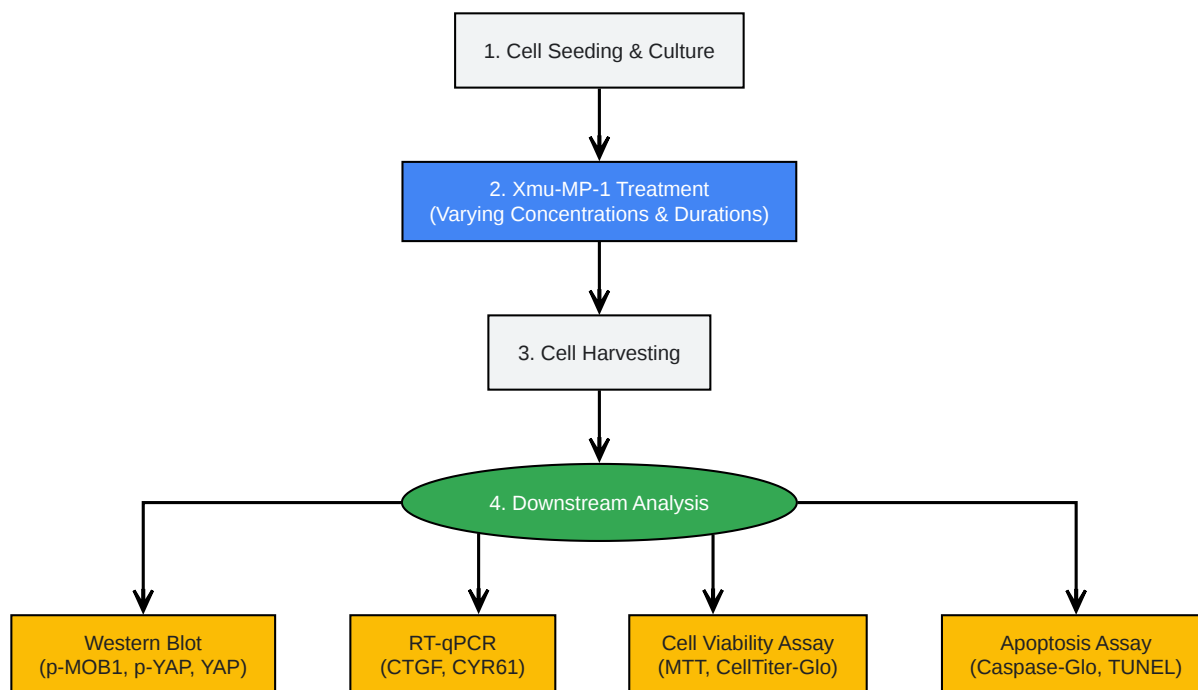
EC50	1.25 - 2.7 $\mu$ M	Various hematopoietic tumor cell lines (Namalwa, Raji, Ramos, Jurkat, Daudi)	Inhibition of cell population growth after 72 hours.	[4]
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## Signaling Pathway and Experimental Workflow

To facilitate a deeper understanding of **Xmu-MP-1**'s mechanism and its application in experimental setups, the following diagrams illustrate the targeted signaling pathway and a general experimental workflow.





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